

2,5-Dimethoxy-4-propylamphetamine proper disposal procedures

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Compound of Interest

Compound Name: 2,5-Dimethoxy-4-propylamphetamine

CAS No.: 63779-88-4

Cat. No.: B12754582

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Proper disposal of **2,5-Dimethoxy-4-propylamphetamine** (DOPr), a potent psychedelic compound of the DOx family, is a critical component of laboratory safety and regulatory compliance. As a controlled substance in many jurisdictions, its disposal must be handled with stringent adherence to legal and safety protocols to prevent environmental contamination and potential misuse. Researchers and laboratory personnel must consult their institution's Environmental Health and Safety (EHS) department and follow all local, state, and federal regulations.

The primary and mandated method for the disposal of controlled substances like DOPr is through a licensed hazardous waste disposal company or a DEA-registered reverse distributor in the United States.[1] Under no circumstances should this chemical be disposed of in standard laboratory waste, sinks, or trash.[1]

Pre-Disposal Safety and Handling

Before preparing DOPr for disposal, it is imperative to consult the substance's Safety Data Sheet (SDS). Appropriate Personal Protective Equipment (PPE), including gloves, safety

glasses or goggles, and a lab coat, must be worn at all times to prevent accidental exposure.[1]
[2] All handling should occur in a well-ventilated area or a chemical fume hood.[1]

Quantitative Data Summary

The following table summarizes key information regarding the properties and disposal considerations for **2,5-Dimethoxy-4-propylamphetamine**.

Parameter	Data	Source / Reference
Chemical Name	2,5-Dimethoxy-4-propylamphetamine (DOPr)	PiHKAL, Shulgin
Chemical Formula	C ₁₄ H ₂₃ NO ₂	[3]
Molar Mass	237.343 g/mol	[3]
Typical Oral Dose	2.5 - 5 mg	[3]
Duration of Action	20 - 30 hours	[3]
Legal Status (Examples)	CA: Schedule I; UK: Class A	[3]
Primary Disposal Method	Licensed Hazardous Waste Disposal / Reverse Distributor	[1]
Forbidden Disposal Routes	Sink, Regular Trash, Standard Chemical Waste	[1]

Step-by-Step Protocol for Compliant Disposal

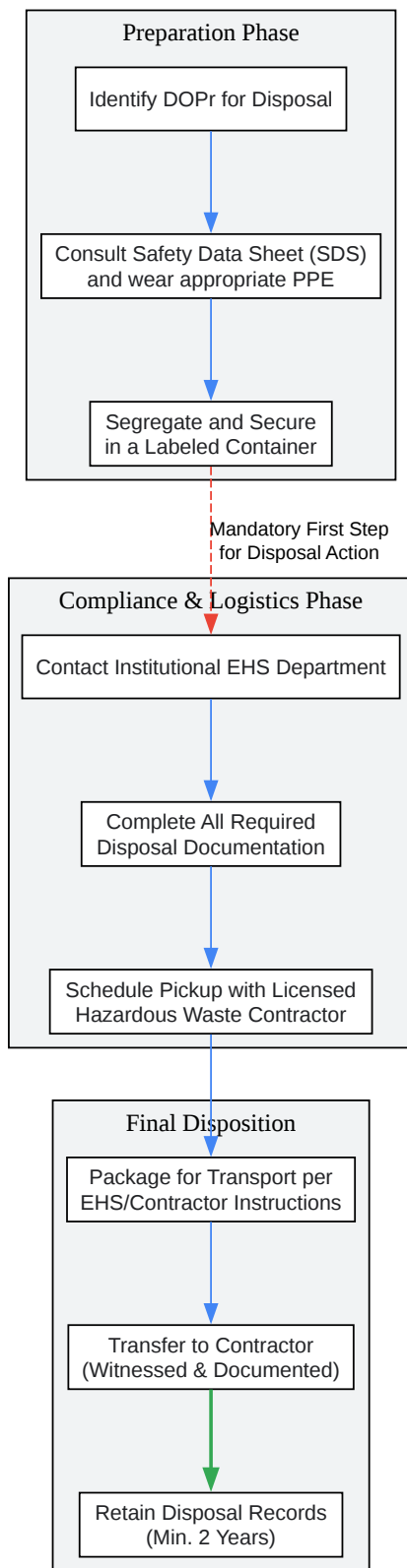
The disposal of DOPr must be a documented and controlled process. The following protocol outlines the necessary steps for ensuring compliance and safety.

- Consult Institutional Policy: Before initiating disposal, review your organization's specific procedures for controlled substances and hazardous chemical waste. Contact your Environmental Health and Safety (EHS) department for guidance.
- Segregation and Labeling:
 - Secure the DOPr in a sealed, clearly labeled, and appropriate container.

- The label must be unambiguous. Use wording such as: "HAZARDOUS WASTE - CONTROLLED SUBSTANCE FOR DISPOSAL" along with the full chemical name.
- Documentation and Record Keeping:
 - Maintain meticulous records of the substance from acquisition to disposal.
 - For disposal, complete all required institutional and regulatory forms. In the U.S., this may involve a DEA Form 222 for transfer to a reverse distributor.^[1]
 - Keep copies of all disposal records for a minimum of two years, or as required by law.^[1]
- Arrange for Professional Disposal:
 - Contact your institution's EHS department to schedule a pickup by a licensed hazardous waste contractor or a DEA-registered reverse distributor.
 - Do not attempt to transport the chemical off-site yourself.
- Packaging and Transfer:
 - Package the labeled container according to the specific instructions provided by the EHS department and the disposal contractor.^[1]
 - Ensure the transfer of the material is witnessed and documented as per your institution's policy.^[1]
- Decontamination of Empty Containers:
 - For minute, non-recoverable amounts of DOPr remaining in a vial after a procedure, follow your institution's guidelines for trace chemical waste.^[1] This typically involves rinsing the container multiple times with an appropriate solvent.
 - Collect the rinse aid as hazardous waste for proper disposal. Do not pour it down the drain.

Disposal Workflow Diagram

The following diagram illustrates the mandatory workflow for the proper disposal of **2,5-Dimethoxy-4-propylamphetamine** in a laboratory setting.

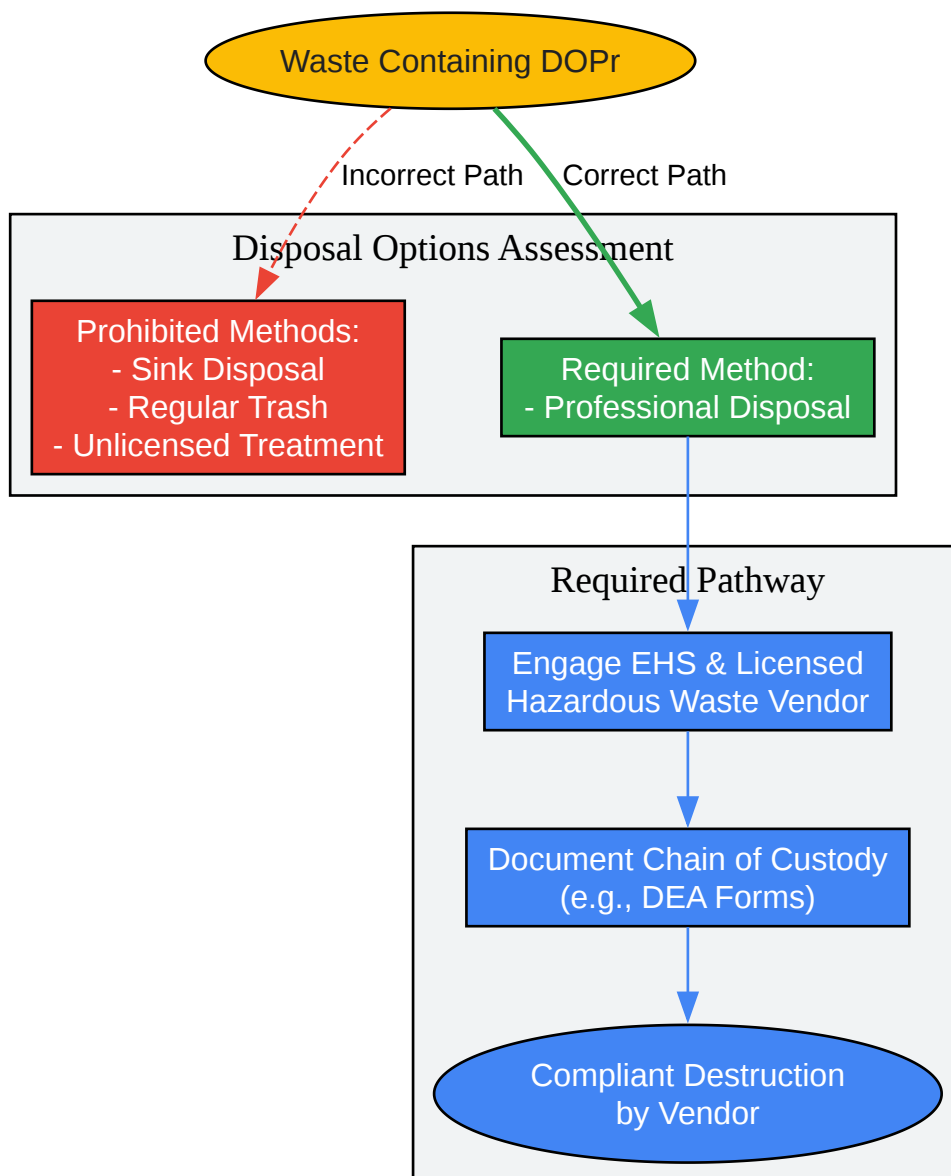


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Caption: Workflow for the compliant disposal of DOPr.

Logical Relationship of Disposal Options

This diagram outlines the decision-making process for handling waste containing DOPr, emphasizing the prohibited and required paths.



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Caption: Decision logic for DOPr waste disposal.

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